

Technical Guide: Synthesis and Applications of 4-Amino-N-(2-chlorophenyl)benzenesulfonamide

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Compound of Interest

Compound Name: 4-amino-N-(2-chlorophenyl)benzenesulfonamide
CAS No.: 19837-85-5
Cat. No.: B021632

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Abstract

This technical guide provides a comprehensive analysis of **4-amino-N-(2-chlorophenyl)benzenesulfonamide** (CAS: 19837-85-5), a critical pharmacophore in medicinal chemistry. Belonging to the class of N-substituted sulfanilamides, this compound serves as a potent scaffold for the development of Carbonic Anhydrase (CA) inhibitors, antimicrobial agents, and antitumor drugs. This document details the optimized synthetic protocols, structural characterization, and biological mechanisms, emphasizing the steric and electronic influence of the ortho-chlorophenyl moiety.

Introduction: The Pharmacophore

The sulfonamide group (-SO₂NH-) acts as a bioisostere of the transition state in peptide hydrolysis and a mimic of the p-aminobenzoic acid (PABA) carboxylate group. The specific derivative **4-amino-N-(2-chlorophenyl)benzenesulfonamide** incorporates a 2-chlorophenyl ring directly attached to the sulfonamide nitrogen (

).

Structural Significance[1]

- **Electronic Effect:** The electron-withdrawing chlorine atom at the ortho position reduces the pKa of the sulfonamide NH, potentially enhancing the acidity and binding affinity to metal centers (e.g., in Carbonic Anhydrase).
- **Steric Influence:** The ortho-chloro substituent introduces significant steric bulk, forcing the phenyl ring out of coplanarity with the sulfonamide bond. This "twist" can enhance selectivity for specific enzyme isoforms by exploiting hydrophobic pockets that accommodate non-planar ligands.

Chemical Synthesis Strategies

Retrosynthetic Analysis

The most robust synthetic route utilizes a protection-deprotection strategy. Direct reaction of sulfanilyl chloride with 2-chloroaniline is not feasible due to the competing nucleophilicity of the unprotected aniline amine. Therefore, the p-amino group is protected as an acetamide.

Optimized Protocol: The Acetamide Route

This protocol ensures high yield and purity by preventing polymerization.

Reagents:

- 4-Acetamidobenzenesulfonyl chloride (p-ASC)
- 2-Chloroaniline[1]
- Pyridine (Solvent & Acid Scavenger)
- Hydrochloric acid (Deprotection)
- Sodium Hydroxide (Neutralization)

Step 1: Condensation (

-Acylation)

The reaction between p-ASC and 2-chloroaniline is an

-type nucleophilic substitution at the sulfur atom.

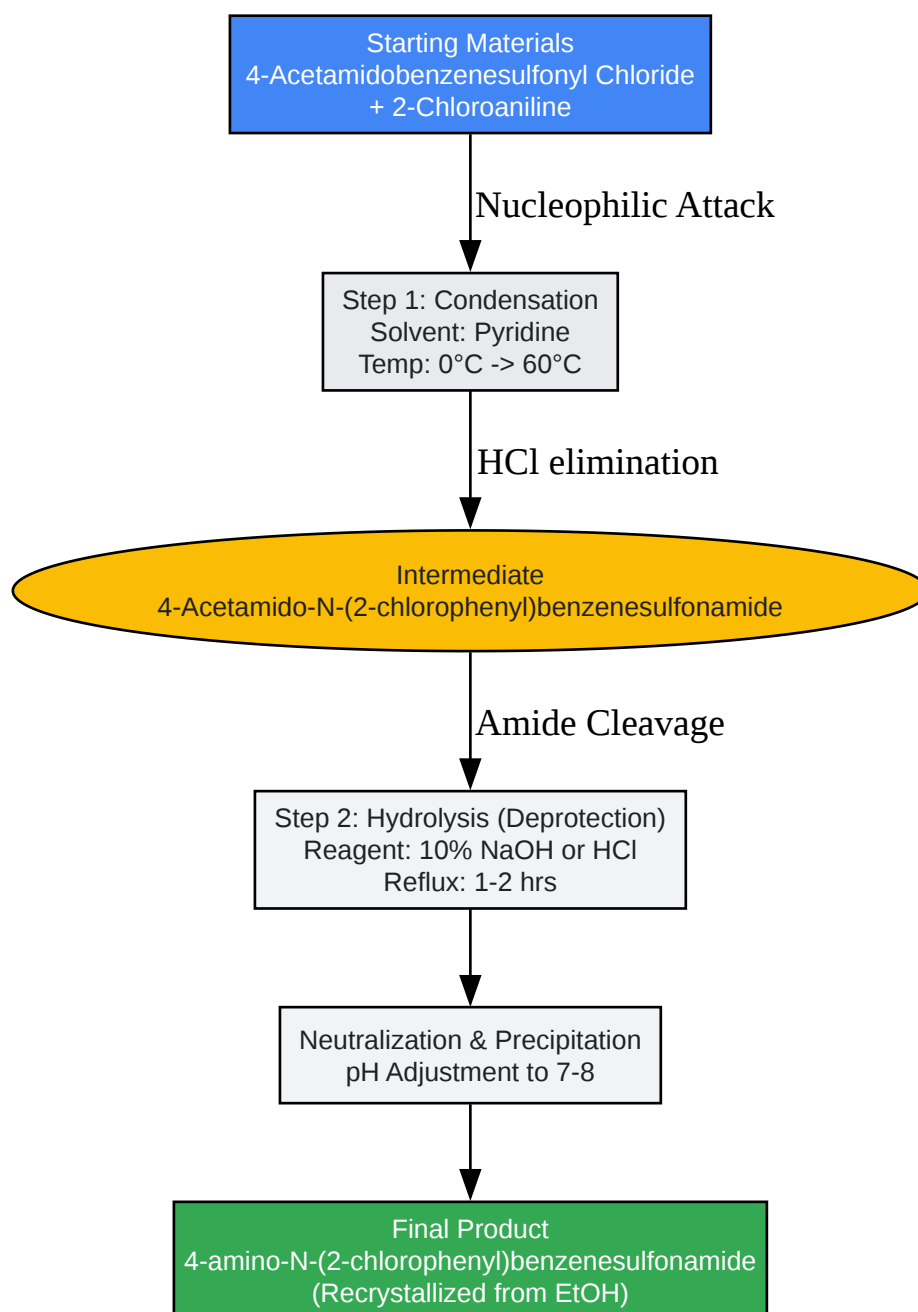
- Preparation: Dissolve 2-chloroaniline (1.0 eq) in dry pyridine (5-10 volumes). Cool to 0–5°C.
- Addition: Add 4-acetamidobenzenesulfonyl chloride (1.1 eq) portion-wise over 30 minutes. Expert Insight: Slow addition prevents localized heating, which can hydrolyze the sulfonyl chloride to the sulfonic acid.
- Reaction: Stir at room temperature for 2 hours, then heat to 60°C for 1 hour to ensure completion.
- Quenching: Pour the reaction mixture into ice-cold water/HCl. The pyridine salt remains soluble, while the intermediate 4-acetamido-N-(2-chlorophenyl)benzenesulfonamide precipitates.
- Isolation: Filter, wash with water, and dry.

Step 2: Hydrolysis (Deprotection)

Selective hydrolysis of the acetamide is required without cleaving the sulfonamide bond.

- Reflux: Suspend the intermediate in 10% HCl or 10% NaOH. Reflux for 1-2 hours. Expert Insight: Alkaline hydrolysis (NaOH) is often faster and cleaner for sulfonamides, as acid hydrolysis can sometimes reverse the sulfonamide formation if conditions are too harsh.
- Neutralization: If using acid, neutralize with to pH 7-8. If using base, acidify with acetic acid.
- Crystallization: Recrystallize the crude product from Ethanol/Water (1:1) to yield white/off-white crystals.

Synthesis Workflow Diagram



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Caption: Step-by-step synthetic pathway via the acetamide protection strategy.

Structural Characterization

To validate the synthesis, the following spectral features must be confirmed.

Technique	Feature	Expected Signal	Interpretation
IR Spectroscopy	(Amine)	3400–3300 cm ⁻¹	Primary amine doublet (
			).
	1340 (asym), 1160 (sym) cm ⁻¹	Characteristic sulfonyl group.	
¹ H NMR (DMSO-)	Sulfanilyl Ring	6.6 (d, 2H), 7.5 (d, 2H)	AA'BB' system (para-substitution).
Chlorophenyl Ring	7.1–7.4 (m, 4H)	Multiplet (ABCD system) due to ortho-Cl.	
Amine Protons	5.8–6.0 (s, 2H)	exchangeable	
Sulfonamide Proton	9.5–10.0 (s, 1H)	Broad singlet, highly deshielded.	

Biological Applications & Mechanisms

Carbonic Anhydrase (CA) Inhibition

This compound is a primary sulfonamide, a class known to inhibit Zinc-metalloproteinases, specifically Carbonic Anhydrases (CA).[2]

- Mechanism: The sulfonamide nitrogen () acts as a zinc-binding group (ZBG). It coordinates to the ion in the enzyme's active site, displacing the zinc-bound water molecule/hydroxide ion required for catalysis.
- Selectivity: The ortho-chlorophenyl tail interacts with the hydrophobic half of the enzyme active site (Phe131, Val121). The steric bulk of the chlorine atom often improves selectivity

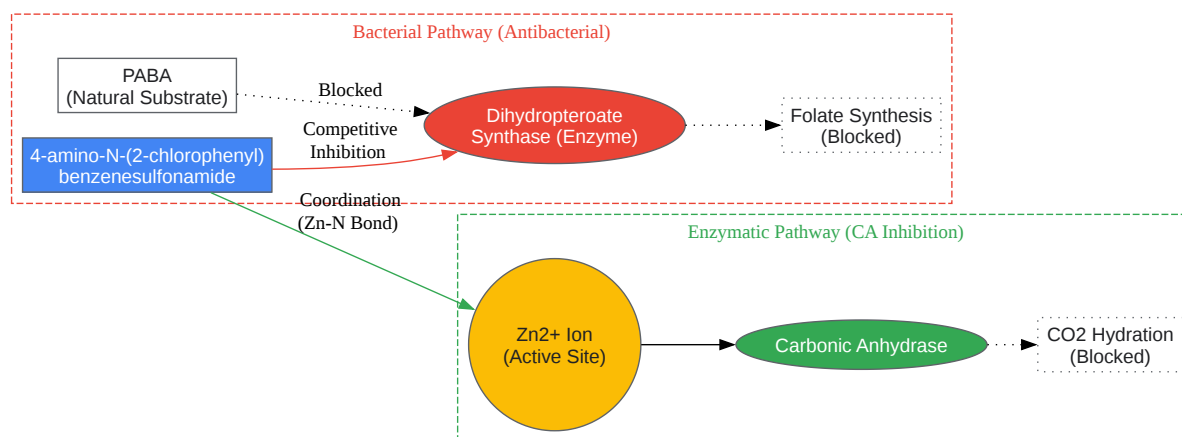
for hCA I and hCA II (cytosolic isoforms) over hCA IX (tumor-associated), although this varies by specific derivative.

Antimicrobial Activity (DHPS Inhibition)

As a sulfanilamide derivative, the compound competes with PABA.

- **Target:** Dihydropteroate Synthase (DHPS).
- **Pathway:** It prevents the incorporation of PABA into dihydropteroic acid, halting folate synthesis. Bacteria, unlike humans, must synthesize folate de novo, making this pathway a selective target.
- **Potency:** The N1-substituent (2-chlorophenyl) modulates the pKa. Optimal antibacterial activity is often seen when the pKa of the sulfonamide approximates physiological pH (6.0–7.4), allowing the drug to penetrate the bacterial membrane in the non-ionized form and bind to the enzyme in the ionized form.

Mechanism of Action Diagram



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Caption: Dual mechanism of action: Competitive inhibition of bacterial DHPS and coordination inhibition of human Carbonic Anhydrase.

Advanced Uses: Derivatization

The free 4-amino group (

) serves as a versatile handle for synthesizing "tail" derivatives to improve solubility or targeting.

- **Schiff Bases:** Reaction with aromatic aldehydes yields azomethines (-N=CH-), which often exhibit enhanced anti-inflammatory and anticonvulsant properties.
- **Azo Coupling:** Diazotization followed by coupling with phenols creates azo dyes, used in colorimetric assays or as prodrugs (e.g., sulfasalazine analogs).

- Ureas/Thioureas: Reaction with isocyanates yields ureido-sulfonamides, a class of potent antidiabetic and anticancer agents (inhibiting CA IX).

Safety and Handling (GHS)

Based on ECHA and PubChem data for CAS 19837-85-5:

- Signal Word: WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.[3]
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory during synthesis, especially when handling sulfonyl chlorides and pyridine.

References

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